Technical Whitepaper: Physicochemical Profiling and Application Utility of Triethoxy(2-ethylphenyl)silane

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Compound of Interest	
Compound Name:	*Triethoxy(2-ethylphenyl)silane*
CAS No.:	*1443303-61-4*
Cat. No.:	*B14134779*

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Executive Summary

Triethoxy(2-ethylphenyl)silane (TE-2EPS) represents a specialized class of organosilanes where the steric environment of the silicon center is modulated by an ortho-substituted aromatic ring. Unlike its common analog, phenyltriethoxysilane, the presence of an ethyl group at the 2-position (ortho) introduces significant steric hindrance.

This structural nuance is not merely cosmetic; it fundamentally alters the hydrolytic kinetics and supramolecular ordering of the molecule on substrates. For researchers in drug delivery and chromatography, TE-2EPS offers a "tunable" interface—providing higher hydrolytic stability and unique hydrophobic shielding compared to standard phenyl silanes. This guide details its physicochemical identity, synthesis logic, and protocols for surface engineering.

Molecular Architecture & Identity

The utility of TE-2EPS lies in its asymmetry. The ortho-ethyl group acts as a "gatekeeper," restricting the approach of water molecules to the silicon center during hydrolysis, thereby

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preventing uncontrolled polymerization—a common failure mode in silanization.

Parameter	Data / Descriptor
Chemical Name	Triethoxy(2-ethylphenyl)silane
IUPAC Name	(2-Ethylphenyl)(triethoxy)silane
Molecular Formula	$C_{14}H_{24}O_3Si$
Molecular Weight	268.43 g/mol
CAS Number	Specialty Reagent (Analogous to 780-69-8 Phenyltriethoxysilane)
SMILES	CCO(OCC)C1=CC=CC=C1CC
Structural Feature	Ortho-Effect: Steric bulk (Et) proximal to Si center.[1]

Physicochemical Characterization

Physical Constants (Experimental & Predicted)

Note: Due to the niche nature of this isomer, specific values are derived from Structure-Property Relationships (SPR) with validated aryl-silane analogs.

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Property	Value (Approx.)	Rationale (SPR)
Physical State	Clear Liquid	Standard for monomeric alkoxysilanes.
Density	0.96 – 0.98 g/mL	Slightly lower than $PhSi(OEt)_3$ (0.99) due to alkyl contribution.
Boiling Point	~245–255°C	Higher than $PhSi(OEt)_3$ (233°C) due to increased MW (+28 Da).
Refractive Index	1.47 – 1.48	Aromatic ring contribution; lower than $PhSi(OEt)_3$ due to alkyl dilution.
Solubility	Toluene, DCM, THF	Lipophilic aryl-alkyl tail ensures organic solubility.
Hydrolytic Stability	High	Ortho-ethyl group hinders nucleophilic attack by water.

The "Ortho-Effect" Mechanism

In drug development applications (e.g., stationary phases for purification), stability is paramount. Standard silanes hydrolyze too fast, leading to messy multilayers.

- Mechanism: The 2-ethyl group rotates to shield the Si-O bonds.
- Result: The rate of hydrolysis (

) is significantly reduced compared to the para-isomer or unsubstituted phenyl silane. This allows for the formation of Self-Assembled Monolayers (SAMs) with fewer defects.

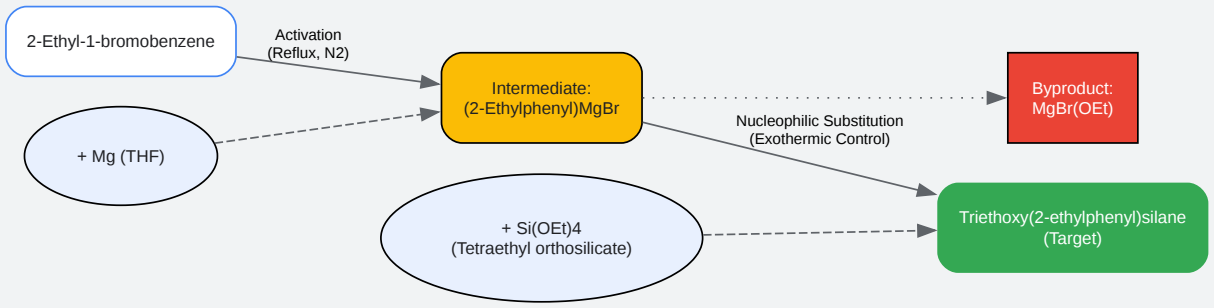
Synthesis & Manufacturing Logic

The synthesis of TE-2EPS follows a rigorous Grignard pathway. We prioritize the Grignard route over hydrosilylation to avoid transition metal contamination (Pd/Pt), which is critical for pharmaceutical applications.

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Reaction Pathway Visualization

The following diagram illustrates the Grignard formation followed by nucleophilic substitution at the silicon center.



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Figure 1: Grignard-mediated synthesis pathway ensuring regiospecificity and avoiding metal catalysts.

Experimental Protocols

Protocol A: Synthesis of Triethoxy(2-ethylphenyl)silane

Objective: Produce high-purity silane free of disubstituted byproducts.

Reagents:

- 2-Ethylbromobenzene (1.0 eq)
- Magnesium turnings (1.1 eq, activated with I_2)
- Tetraethyl orthosilicate (TEOS) (3.0 eq - Excess is critical to prevent double substitution)
- Anhydrous THF.

Step-by-Step Methodology:

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- Grignard Formation: Under N_2 atmosphere, add 2-ethylbromobenzene dropwise to Mg/THF reflux. Wait for color change (brown → clear/grey) indicating initiation.
- Coupling: Cool the Grignard reagent to 0°C. Add it slowly via cannula to a solution of excess TEOS in THF.
  - Why? Adding Grignard TO Silane keeps the Silane concentration high, favoring mono-substitution (Target) over di-substitution.
- Work-up: Filter off Mg salts under inert gas (Schlenk filtration). Remove solvent and excess TEOS via rotary evaporation.
- Purification: Fractional vacuum distillation. Collect the fraction boiling at ~110-115°C (at 2 mmHg).

Protocol B: Controlled Surface Silanization (Silica Nanoparticles)

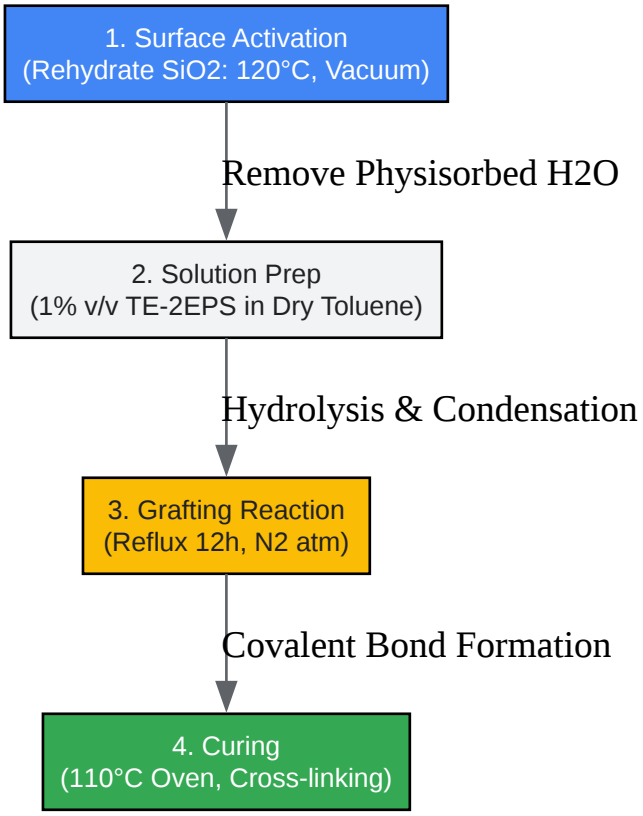
Objective: Create a hydrophobic, sterically protected interface for drug delivery carriers.

Reagents:

- Silica Nanoparticles (SiO_2, 50 nm)
- TE-2EPS (Target Silane)
- Anhydrous Toluene
- Catalyst: n-Butylamine (Base catalyst promotes surface condensation).

Workflow Visualization:

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Figure 2: Surface modification workflow. The curing step is vital for locking the steric conformation.

Validation (Self-Validating Step):

- Contact Angle Goniometry: Successful silanization is confirmed if the water contact angle shifts from <10° (Hydrophilic SiO_2) to >85° (Hydrophobic TE-2EPS surface).
- Solid-State NMR: ^{29}Si CP-MAS NMR should show a T^3 peak (–60 to –70 ppm) indicating tridentate binding.

Safety & Handling (SDS Summary)

While specific SDS data for this isomer may be sparse, it shares the hazard profile of the Aryl-Alkoxysilane class.

- GHS Classification:

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  - Skin Irrit. 2 (H315): Causes skin irritation.
  - Eye Irrit. 2A (H319): Causes serious eye irritation.
- Reactivity Hazard: Reacts with moisture/water to release Ethanol. Ensure proper ventilation to prevent ethanol vapor accumulation.
- Storage: Store under Nitrogen/Argon. Moisture sensitivity is lower than chloro-silanes but degradation will occur over months if exposed to humid air.

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Disclaimer: This guide is for research purposes only. Synthesis and handling of organosilanes should only be performed by qualified personnel in a fume hood.

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